

Proper handling and storage of 1-Bromo-3-ethoxy-2-iodobenzene

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Compound of Interest

Compound Name: **1-Bromo-3-ethoxy-2-iodobenzene**

Cat. No.: **B1519773**

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An In-Depth Technical Guide to the Safe Handling and Storage of **1-Bromo-3-ethoxy-2-iodobenzene**

Disclaimer: As of the composition of this guide, a comprehensive, publicly available Safety Data Sheet (SDS) for the specific molecule **1-Bromo-3-ethoxy-2-iodobenzene** is not readily accessible. The following protocols and recommendations are therefore synthesized from established best practices for handling structurally analogous halogenated aromatic compounds, particularly di-halo-substituted benzenes.^{[1][2]} This guide is intended for informational purposes for trained laboratory professionals. It is imperative to consult your institution's Environmental Health and Safety (EHS) department, perform a thorough risk assessment for your specific experimental context, and meticulously follow the SDS provided by the chemical supplier before any handling, storage, or disposal.

Section 1: Compound Profile and Inherent Risk Assessment

1-Bromo-3-ethoxy-2-iodobenzene belongs to the aryl halide class of organic compounds.^[3] ^[4] These molecules are valuable synthetic intermediates, particularly in cross-coupling reactions where the differential reactivity of the carbon-bromine and carbon-iodine bonds can be exploited for sequential transformations.^{[3][5]} However, the presence of multiple halogen substituents on an aromatic ring necessitates stringent safety protocols due to the compound's potential reactivity and toxicological profile.

The primary hazards associated with this class of compounds include irritation to the skin, eyes, and respiratory system.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Halogenated organic compounds should be treated as potentially toxic and hazardous to the environment.[\[2\]](#)[\[10\]](#)

Physicochemical Characteristics (Data from Analogous Compounds)

The precise physical properties of **1-Bromo-3-ethoxy-2-iodobenzene** are not widely published. The following table presents data for structurally similar compounds to provide an informed estimate for experimental planning. The ethoxy group will influence properties such as melting point, boiling point, and solubility compared to the non-substituted analogs.

Property	1-Bromo-3-iodobenzene	1-Bromo-2-iodobenzene	Rationale for Relevance
Molecular Formula	C ₆ H ₄ BrI ^[6]	C ₆ H ₄ BrI ^[11]	Core bromo-iodo-benzene scaffold.
Molecular Weight	282.90 g/mol ^[12]	282.90 g/mol ^[11]	Provides a baseline for stoichiometric calculations.
Physical State	Clear, colorless to light yellow liquid ^{[6][13]}	Yellow liquid ^[11]	The target compound is likely to be a liquid or low-melting solid at room temperature. ^[5]
Melting Point	-9.3 to -9 °C ^{[6][13]}	9 to 10 °C ^[11]	Indicates a low melting point.
Boiling Point	120 °C at 18 mmHg ^{[6][13]}	Not specified	Suggests low volatility under standard conditions but requires vacuum distillation for purification.
Density	~2.219 g/mL at 25 °C ^{[6][13]}	Not specified	Significantly denser than water.
Sensitivity	Light-sensitive ^{[6][13]}	Light-sensitive ^[9]	A critical parameter for storage and handling.

Section 2: Prerequisite Safety Protocols: Engineering Controls & Personal Protective Equipment (PPE)

The cornerstone of safe chemical handling is the hierarchy of controls, prioritizing engineering solutions and supplementing them with appropriate personal protective equipment. The principle of ALARA (As Low As Reasonably Achievable) must be applied to minimize all potential exposures.

Primary Engineering Control: The Chemical Fume Hood

All manipulations of **1-Bromo-3-ethoxy-2-iodobenzene**, including weighing, aliquoting, and reaction setup, must be performed inside a certified and properly functioning chemical fume hood.[\[1\]](#)[\[10\]](#) This is non-negotiable and serves to prevent the inhalation of potentially harmful vapors and contain any accidental spills.

Personal Protective Equipment (PPE)

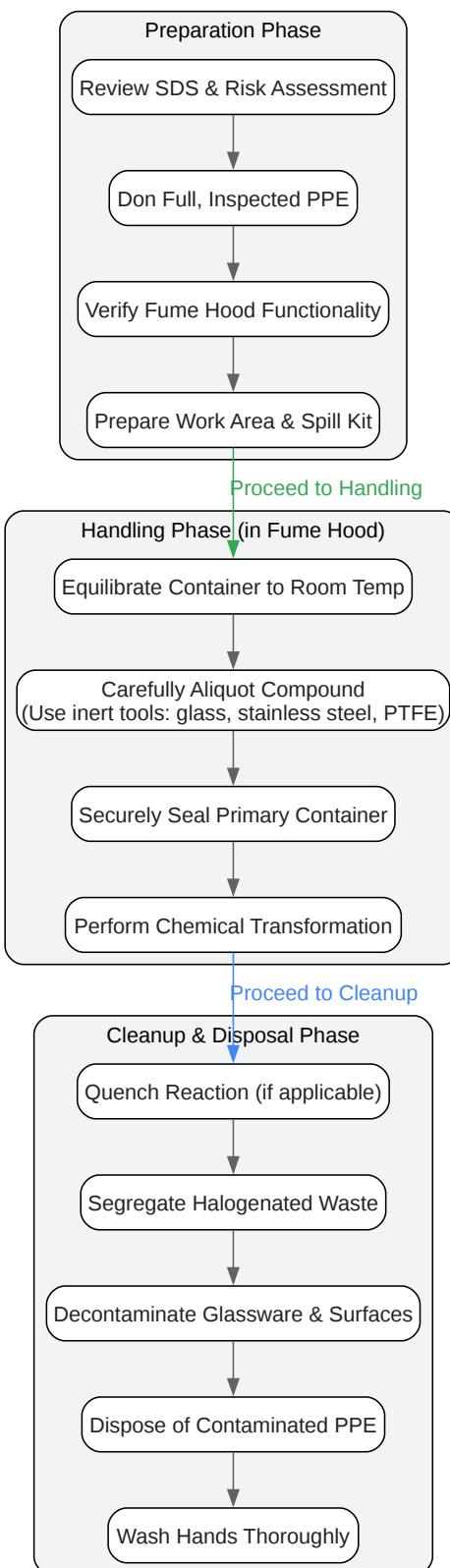
A comprehensive PPE plan is mandatory.[\[1\]](#) The following equipment must be worn at all times when handling the compound.[\[14\]](#)[\[15\]](#)

PPE Category	Specification	Rationale for Use
Eye & Face Protection	Chemical safety goggles with indirect ventilation and a full-face shield. [1] [16]	Protects against splashes of the compound or solvents, which can cause serious eye irritation. [7] [8] A face shield provides a secondary barrier for the entire face.
Skin & Body Protection	Chemical-resistant gloves (Nitrile or Viton®), changed frequently. [1] [16] A flame-resistant lab coat, fully fastened. [2] Closed-toe shoes. [10]	Prevents skin contact, which can lead to irritation. [1] Double-gloving may be appropriate for extended operations. A lab coat protects against splashes on clothing and skin.
Respiratory Protection	Not required if work is conducted within a certified fume hood.	A fume hood provides adequate respiratory protection from vapors. [1] [10] In the event of ventilation failure or a large spill, a NIOSH-approved respirator with organic vapor cartridges would be necessary. [17] [18]

Section 3: Standard Operating Procedure (SOP) for Handling

This protocol outlines a self-validating system for the safe handling of **1-Bromo-3-ethoxy-2-iodobenzene** from receipt to use.

Experimental Workflow: From Preparation to Post-Use



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Caption: Workflow for the safe handling of **1-Bromo-3-ethoxy-2-iodobenzene**.

Step-by-Step Methodology

- Preparation:
 - Thoroughly review the supplier-specific SDS and your institution's risk assessment for the procedure.[\[1\]](#)
 - Don all required PPE as specified in Section 2.2.
 - Verify the fume hood has a current certification and is drawing correctly. Ensure the sash is at the appropriate working height.
 - Prepare the work area by removing clutter and ensuring a chemical spill kit is immediately accessible.
- Handling:
 - Before opening, allow the sealed container to equilibrate to ambient temperature to prevent moisture condensation.
 - Perform all transfers within the fume hood. Use appropriate, compatible tools such as glass pipettes or stainless steel spatulas to transfer the required amount.
 - After aliquoting, securely close the primary container and wipe it down with a dampened cloth before returning it to storage.
 - Conduct the chemical reaction, ensuring the apparatus is secure and any potential exotherms are managed.
- Cleanup:
 - Upon completion, any contaminated disposable materials (e.g., pipette tips, weighing paper, gloves) must be placed in a designated, sealed container for halogenated solid waste.[\[19\]](#)[\[20\]](#)
 - Liquid waste, including reaction mixtures and solvent rinses, must be collected in a clearly labeled "Halogenated Organic Waste" container.[\[10\]](#)[\[19\]](#)[\[20\]](#) Never pour this waste down the drain.[\[10\]](#)[\[17\]](#)

- Decontaminate non-disposable equipment and the work surface within the fume hood.
- Remove PPE carefully, avoiding self-contamination, and dispose of it in the appropriate waste stream.
- Wash hands thoroughly with soap and water after the procedure is complete.

Section 4: Long-Term Stability & Storage

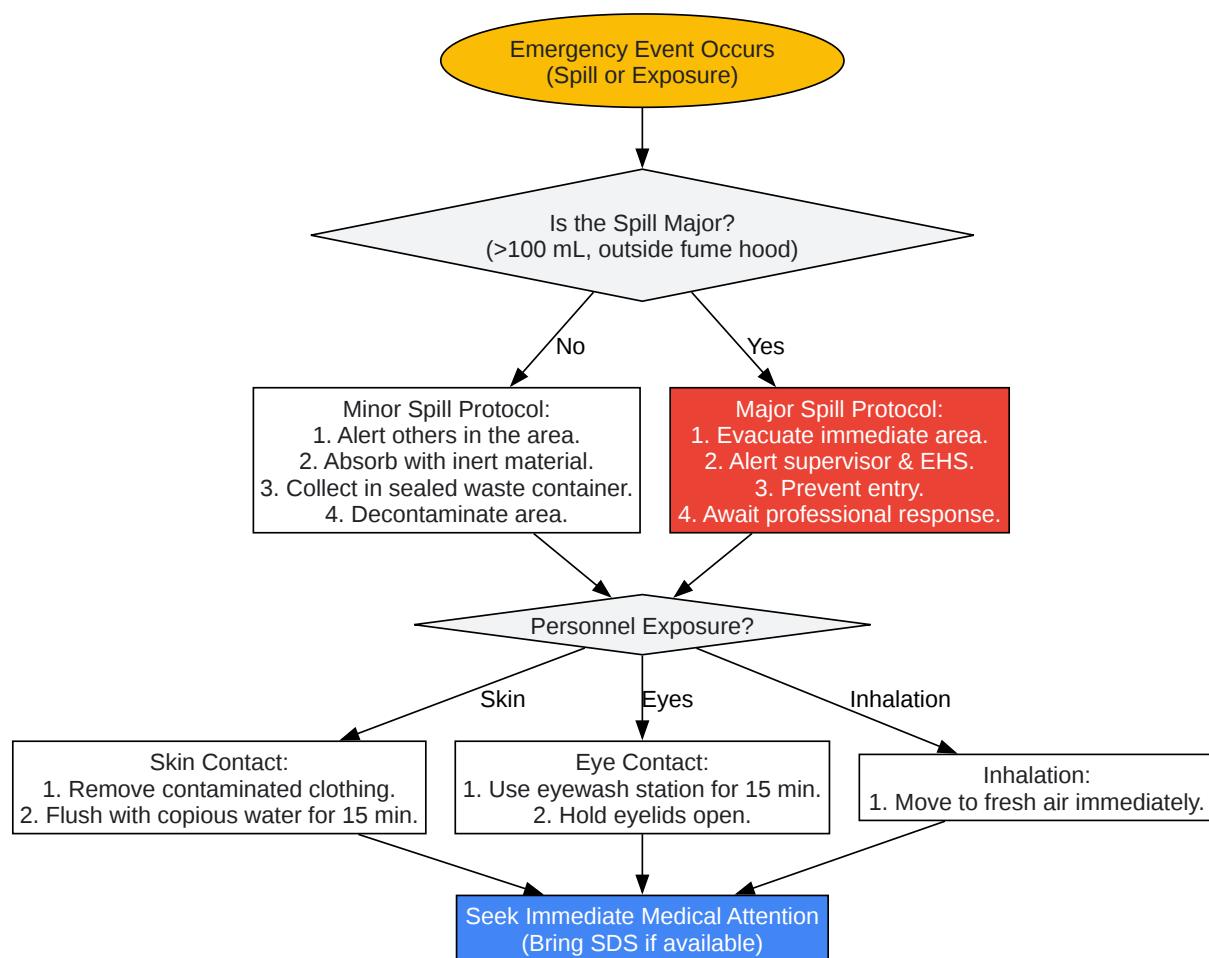
Proper storage is critical to maintaining the chemical integrity of **1-Bromo-3-ethoxy-2-iodobenzene** and ensuring laboratory safety.

- Storage Location: Store the compound in a cool, dry, well-ventilated area designated for chemical storage.[7][17] It should be kept away from direct sunlight and other sources of heat or ignition.[21]
- Container: The primary container should be tightly sealed to prevent exposure to air and moisture.[19] Amber glass bottles with PTFE-lined caps are recommended to protect against light degradation.[6]
- Chemical Incompatibilities: Segregate **1-Bromo-3-ethoxy-2-iodobenzene** from incompatible materials. The reactivity profile of aryl halides indicates that strong oxidizing agents, strong bases, and certain metals should be avoided.[6][13]

Incompatible Material Class	Examples	Rationale for Segregation
Strong Oxidizing Agents	Peroxides, Nitrates, Perchlorates	Can lead to vigorous or explosive reactions.
Strong Bases	Sodium Hydroxide, Potassium tert-butoxide	Can promote elimination or other unwanted reactions.[6]
Reactive Metals	Magnesium, Lithium	Aryl halides can react to form highly reactive organometallic reagents (e.g., Grignard reagents).[3][22]

Section 5: Emergency Preparedness & Waste Management

Emergency Response Decision Tree



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Caption: Decision tree for responding to spills or personnel exposure.

First Aid Measures

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[\[2\]](#)[\[9\]](#) Seek medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids.[\[2\]](#)[\[7\]](#) Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air immediately.[\[9\]](#) If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[2\]](#)[\[21\]](#)

Waste Disposal Protocol

The disposal of halogenated organic compounds is strictly regulated.

- Segregation is Key: All waste streams containing **1-Bromo-3-ethoxy-2-iodobenzene** must be segregated into a dedicated "Halogenated Organic Waste" container.[\[19\]](#)[\[20\]](#) Mixing halogenated and non-halogenated waste streams is a common and costly mistake that complicates disposal.
- Labeling: The waste container must be in good condition, kept closed when not in use, and clearly labeled with the words "Hazardous Waste," "Halogenated Organics," and a list of its chemical contents.[\[19\]](#)
- Disposal: Arrange for pickup and disposal through your institution's EHS department or a licensed hazardous waste contractor.[\[7\]](#)

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